

Efficacy Comparison of Methyl 3-hydroxymyristate Stereoisomers and Analogs

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Compound of Interest

Compound Name: Methyl 3-hydroxymyristate

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The primary measure of efficacy for **Methyl 3-hydroxymyristate** is its ability to induce quorum sensing (QS)-dependent phenotypes in *R. solanacearum*, such as the production of exopolysaccharide (EPS) and endoglucanase. The following table summarizes the quantitative data on the minimum effective concentrations (MEC) required to induce EPS production.

| Compound | Minimum Effective Concentration (MEC) for EPS Production (nmol/disc) | Relative Efficacy |
|---------------------------------------|--|--------------------|
| (R)-Methyl 3-hydroxymyristate | 0.04 | Most Active |
| (S)-Methyl 3-hydroxymyristate | 0.4 | 10x less active |
| (R)-Methyl 3-hydroxypalmitate | 0.08 | 2x less active |
| Methyl myristate (No 3-hydroxy group) | >100 | >2500x less active |
| Methyl 3-oxomyristate | 6 | 150x less active |
| 3-Hydroxymyristic acid | >500 | No activity |
| Ethyl 3-hydroxymyristate | >500 | No activity |

Data sourced from Kai et al., 2015.[\[2\]](#)

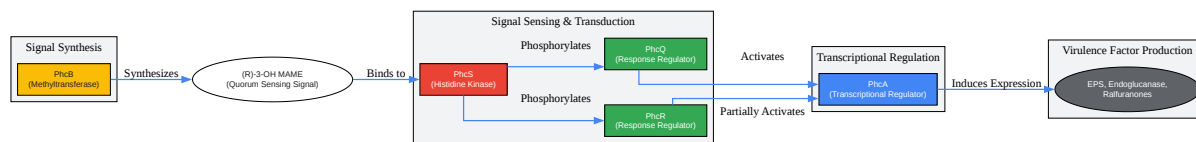
Structure-Activity Relationship

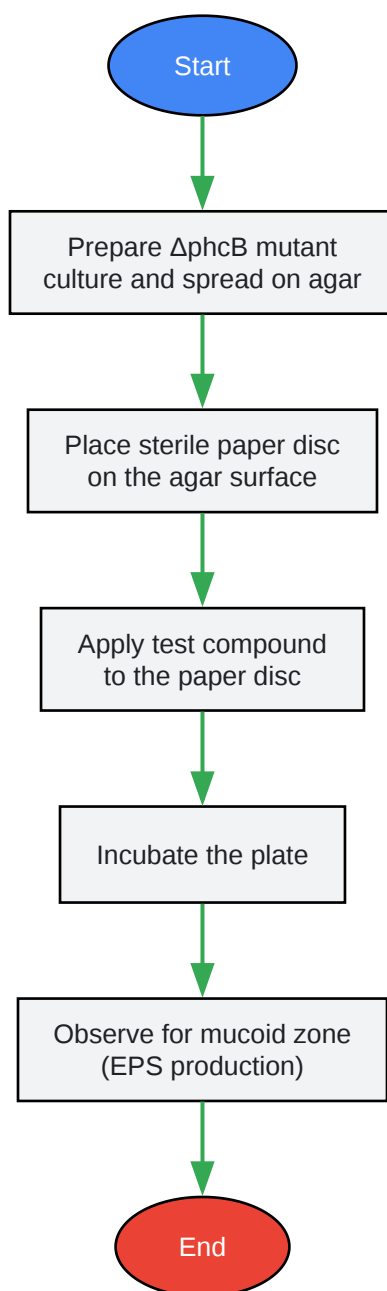
The data clearly indicates a high degree of specificity for the (R)-enantiomer of **Methyl 3-hydroxymyristate** in the phc quorum-sensing system of *R. solanacearum*.

- Stereochemistry is Critical: The (R)-enantiomer is ten times more active than its (S)-counterpart, demonstrating the stereospecificity of the receptor system.[2]
- The 3-hydroxy Group is Essential: Removal of the 3-hydroxy group, as in methyl myristate, or its oxidation to a 3-oxo group, drastically reduces the molecule's efficacy.[2]
- The Methyl Ester is Necessary: Modification of the methyl ester to a free acid or an ethyl ester results in a complete loss of activity, indicating its crucial role in binding to the receptor or in transport.[2]

Quorum Sensing Signaling Pathway in *Ralstonia solanacearum*

(R)-**Methyl 3-hydroxymyristate** ((R)-3-OH MAME) is synthesized by the methyltransferase PhcB. As the bacterial population density increases, so does the concentration of (R)-3-OH MAME. This signal is then sensed by the histidine kinase PhcS, which initiates a phosphorylation cascade involving PhcQ and PhcR. This ultimately leads to the activation of the transcriptional regulator PhcA, which controls the expression of genes responsible for virulence factors, including EPS and endoglucanase.





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References

- 1. Methyl 3-Hydroxymyristate, a Diffusible Signal Mediating phc Quorum Sensing in *Ralstonia solanacearum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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